

Proper Disposal of SR-4835: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SR-4835

Cat. No.: B15580120

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds like **SR-4835** are paramount for ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **SR-4835**, a potent and selective dual inhibitor of CDK12 and CDK13 used in cancer research. Adherence to these protocols is critical for protecting laboratory personnel and the environment.

Summary of Key Safety and Chemical Data

Before handling or disposing of **SR-4835**, it is crucial to be familiar with its chemical properties and associated hazards. This information is typically found in the Safety Data Sheet (SDS) provided by the supplier.

Property	Value	Reference
Chemical Name	N-[(5,6-dichloro-1H-benzimidazol-2-yl)methyl]-9-(1-methyl-1H-pyrazol-4-yl)-2-(4-morpholinyl)-9H-purin-6-amine	[1]
CAS Number	2387704-62-1	[1]
Molecular Formula	C ₂₁ H ₂₀ Cl ₂ N ₁₀ O	[1]
Molecular Weight	499.36 g/mol	[2][3]
Appearance	Solid	[1]
Solubility	Soluble in DMSO	[1][4]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell P302+P352: IF ON SKIN: Wash with plenty of soap and water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Experimental Protocols: Safe Handling and Disposal

The following procedures provide a framework for the safe handling and disposal of **SR-4835** in a laboratory setting. These protocols should be adapted to comply with the specific regulations of your institution and local authorities.

Personal Protective Equipment (PPE)

Before beginning any work with **SR-4835**, all personnel must be equipped with the appropriate PPE:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A laboratory coat must be worn.
- **Respiratory Protection:** If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary to avoid inhalation.

Step-by-Step Disposal Procedure

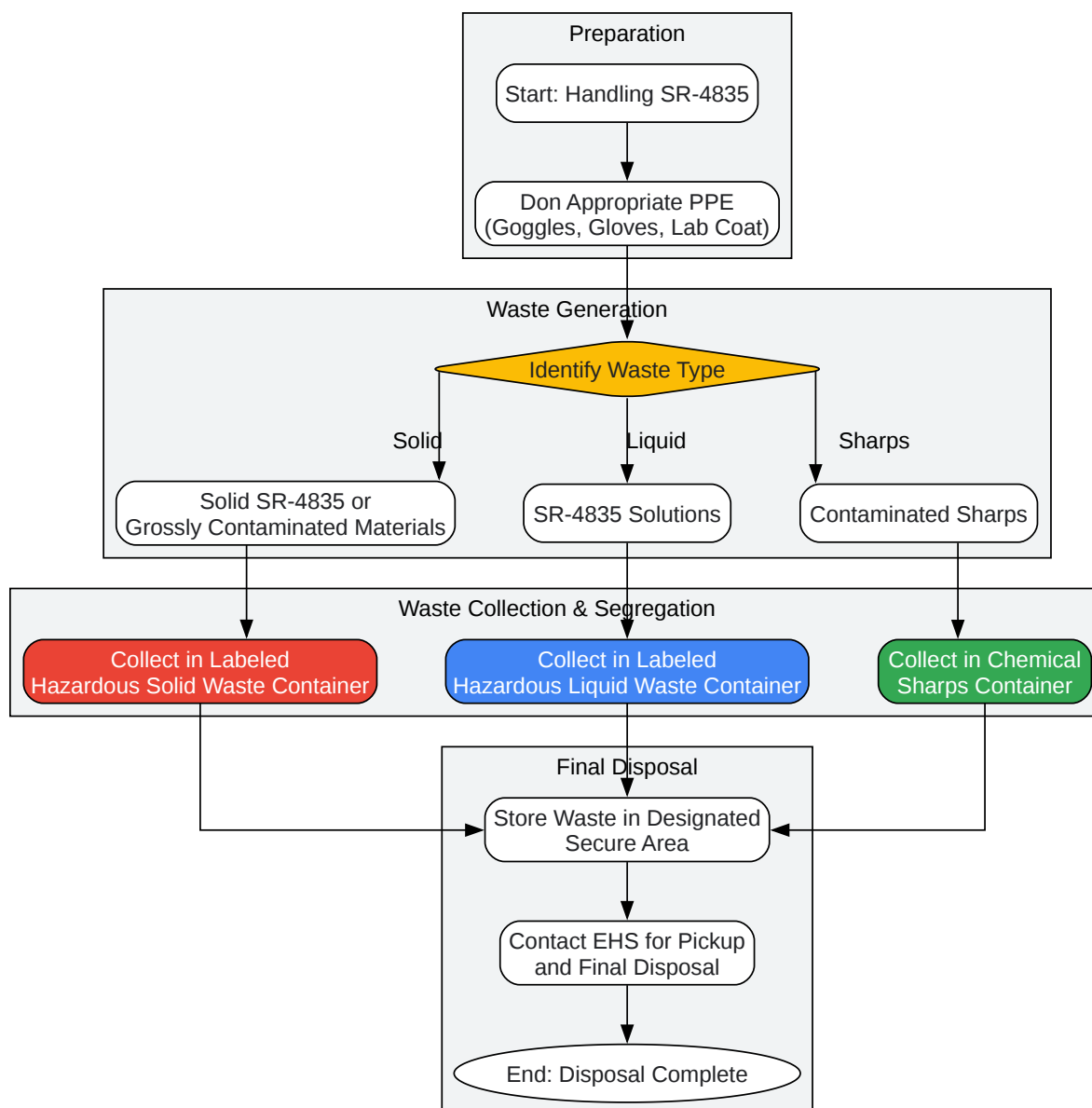
Under no circumstances should **SR-4835** or its solutions be disposed of down the drain or in regular solid waste.

- **Waste Collection:**
 - **Solid Waste:** Collect all unused or expired solid **SR-4835**, as well as any lab materials grossly contaminated with the powder (e.g., weigh boats, contaminated paper towels), in a clearly labeled, sealed container designated for hazardous chemical waste.
 - **Liquid Waste:** Collect all solutions containing **SR-4835** in a separate, sealed, and clearly labeled hazardous waste container. The container must be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
 - **Contaminated Sharps:** Any sharps (e.g., needles, pipette tips) contaminated with **SR-4835** should be placed in a designated sharps container for chemical waste.

- Decontamination of Labware:
 - Reusable labware (e.g., glassware) should be decontaminated. Rinse the labware with a suitable solvent (such as ethanol or acetone) to remove residual **SR-4835**.
 - Collect the initial rinsate as hazardous liquid waste.
 - Subsequent washes with soap and water can be performed after the initial solvent rinse.
- Waste Storage:
 - Store all hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Ensure all waste containers are properly labeled with the contents, including the full chemical name ("**SR-4835**") and the associated hazards (e.g., "Toxic," "Irritant").
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - Follow all institutional and local regulations for the documentation and handover of chemical waste.

SR-4835 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SR-4835**.



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SR-4835 Disposal Workflow Diagram

By adhering to these procedures, laboratories can ensure the safe and responsible management of **SR-4835** waste, minimizing risks to personnel and the environment, thereby fostering a culture of safety and building trust in laboratory operations.

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References

- 1. SR-4835 - MedChem Express [bioscience.co.uk]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Proper Disposal of SR-4835: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580120/docs#proper-disposal-of-sr-4835-a-guide-for-laboratory-professionals>]

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